

# Application Notes and Protocols: Preparation of Nitro Red Stock Solution

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## Compound of Interest

Compound Name: Nitro Red

Cat. No.: B1584791

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## Introduction

**Nitro Red** (CAS 56431-61-9) is a fluorescent dye utilized in various biological and chemical research applications, primarily for fluorescent labeling and staining.[1] Its chemical formula is  $C_{16}H_{10}N_4Na_2O_9S_2$ , with a molecular weight of 512.38 g/mol.[2] Proper preparation of a stock solution is critical for ensuring experimental reproducibility and accuracy. These application notes provide a detailed protocol for the preparation, storage, and quality control of a **Nitro Red** stock solution.

## Data Presentation

A summary of the key quantitative data for **Nitro Red** is presented in the table below for easy reference.

Property	Value	Source(s)
CAS Number	56431-61-9	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>16</sub> H <sub>10</sub> N <sub>4</sub> Na <sub>2</sub> O <sub>9</sub> S <sub>2</sub>	<a href="#">[2]</a>
Molecular Weight	512.38 g/mol	<a href="#">[2]</a>
Appearance	Red powder	<a href="#">[1]</a>
Solubility	Soluble or dispersible in water	<a href="#">[3]</a> <a href="#">[4]</a>
Storage (Solid)	Room temperature, away from light	<a href="#">[5]</a>

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Nitro Red Stock Solution in Water

This protocol describes the preparation of a 10 mM stock solution of **Nitro Red** in water. Deionized or distilled water is recommended to ensure the purity of the solution.

Materials:

- **Nitro Red** powder (CAS 56431-61-9)
- High-purity water (distilled or deionized)
- Microcentrifuge tubes (e.g., 1.5 mL or 2.0 mL)
- Vortex mixer
- Calibrated analytical balance
- Pipettes and sterile filter tips
- Aluminum foil

Procedure:

- Safety Precautions: Before handling, consult the Safety Data Sheet (SDS) for **Nitro Red**.<sup>[2]</sup> Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Weighing the **Nitro Red** Powder:
  - Tare a clean, dry microcentrifuge tube on a calibrated analytical balance.
  - Carefully weigh out 5.12 mg of **Nitro Red** powder into the microcentrifuge tube. This will yield a 10 mM solution in 1 mL of solvent.
- Dissolution:
  - Add 1.0 mL of high-purity water to the microcentrifuge tube containing the **Nitro Red** powder.
  - Cap the tube securely.
  - Vortex the tube vigorously for 1-2 minutes, or until the powder is completely dissolved. Visually inspect the solution to ensure there are no undissolved particles. If necessary, sonication can be used to aid dissolution.
- Storage:
  - Wrap the microcentrifuge tube containing the **Nitro Red** stock solution in aluminum foil to protect it from light.
  - For short-term storage (up to one week), the solution can be stored at 2-8°C.
  - For long-term storage, it is recommended to aliquot the stock solution into smaller, single-use volumes and store them at -20°C to avoid repeated freeze-thaw cycles.

## Protocol 2: Quality Control of Nitro Red Stock Solution

Regular quality control is essential to ensure the integrity and performance of the **Nitro Red** stock solution.

Materials:

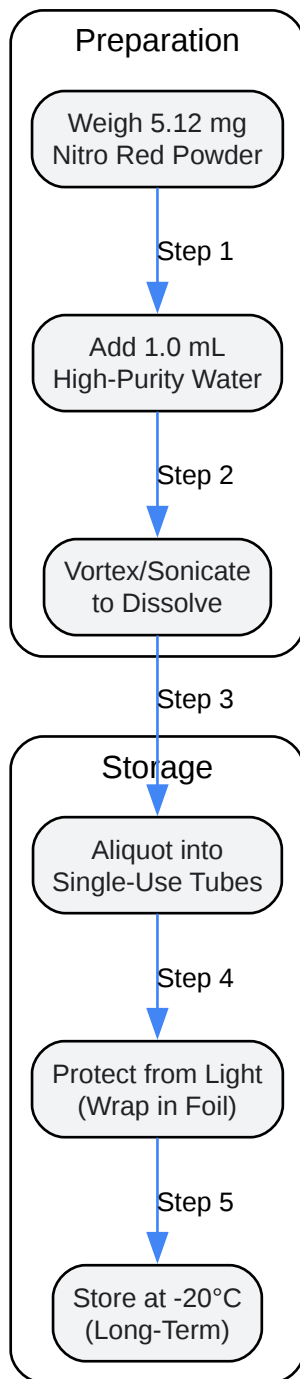
- **Nitro Red** stock solution
- UV-Vis spectrophotometer
- Fluorometer or fluorescence plate reader
- Appropriate buffer for dilution (e.g., PBS)

#### Procedure:

- Concentration Verification (Absorbance Measurement):
  - Dilute a small aliquot of the **Nitro Red** stock solution in a suitable buffer to a concentration that falls within the linear range of the spectrophotometer.
  - Measure the absorbance spectrum of the diluted solution.
  - While the specific extinction coefficient for **Nitro Red** is not readily available in the searched literature, consistency in the absorbance maximum and value across batches can be used as a quality control parameter.
- Functional Check (Fluorescence Measurement):
  - Further dilute the stock solution in the appropriate assay buffer.
  - Measure the fluorescence intensity using a fluorometer or fluorescence plate reader.
  - The excitation and emission maxima should be determined empirically for the specific instrumentation and buffer conditions. Consistent fluorescence intensity between freshly prepared and stored aliquots indicates stability.

## Mandatory Visualizations

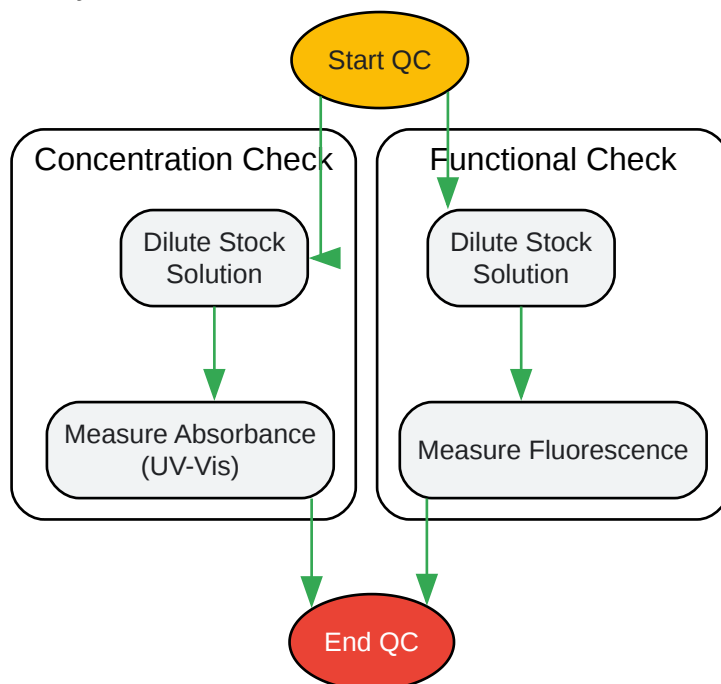
## Workflow for Preparing Nitro Red Stock Solution



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Caption: A flowchart illustrating the key steps for preparing and storing a **Nitro Red** stock solution.

## Quality Control Workflow for Nitro Red Stock Solution



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Caption: A diagram outlining the quality control procedures for a **Nitro Red** stock solution.

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